

A Comprehensive Technical Guide to (cis-4-(Dimethylamino)cyclohexyl)methanol

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Compound of Interest

Compound Name:	<i>cis-4-</i> <i>(Dimethylamino)cyclohexanemethanol</i>
CAS No.:	1312784-56-7
Cat. No.:	B14130197

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Abstract

This technical guide provides an in-depth exploration of (cis-4-(Dimethylamino)cyclohexyl)methanol, a disubstituted cyclohexane derivative with potential applications in pharmaceutical and materials science. The document elucidates the molecule's precise IUPAC nomenclature, stereochemistry, and key physicochemical properties. A detailed, field-proven synthetic protocol for its preparation via the reduction of a key intermediate is presented, along with a comprehensive characterization workflow employing modern spectroscopic techniques. This guide is intended for researchers, scientists, and drug development professionals seeking a thorough understanding of this compound's synthesis and properties.

Nomenclature and Structural Elucidation

The unambiguous naming of a chemical entity is fundamental to scientific communication. The topic compound, **cis-4-(Dimethylamino)cyclohexanemethanol**, is more precisely named

under IUPAC nomenclature to avoid ambiguity regarding the points of attachment and stereochemistry.

The parent structure is a cyclohexane ring with two substituents: a dimethylamino group and a hydroxymethyl group. According to IUPAC rules, the functional group that provides the principal characteristic of the molecule dictates the suffix of the name. In this case, the alcohol (-OH) group, present as a hydroxymethyl substituent, is given priority. Therefore, the compound is named as a derivative of cyclohexanemethanol.

The numbering of the cyclohexane ring begins at the carbon atom bearing the hydroxymethyl group, which is assigned position 1. The dimethylamino group is consequently located at position 4. The stereochemical descriptor "cis" indicates that the two substituents, the hydroxymethyl and dimethylamino groups, are on the same side of the cyclohexane ring.

Therefore, the correct and unambiguous IUPAC name for the molecule is (cis-4-(Dimethylamino)cyclohexyl)methanol.

Key Structural Features:

- **Cyclohexane Core:** A six-membered saturated carbocyclic ring.
- **Hydroxymethyl Group (-CH₂OH):** A primary alcohol functional group.
- **Dimethylamino Group (-N(CH₃)₂):** A tertiary amine functional group.
- **Cis Stereochemistry:** Both the hydroxymethyl and dimethylamino substituents are oriented on the same face of the cyclohexane ring, which can be either both axial or both equatorial in the chair conformation, though the diequatorial conformation is generally more stable.

Physicochemical Properties

While experimental data for this specific compound is not widely published, its properties can be predicted based on its structure and comparison with related compounds like 4-(Dimethylamino)cyclohexanol[1].

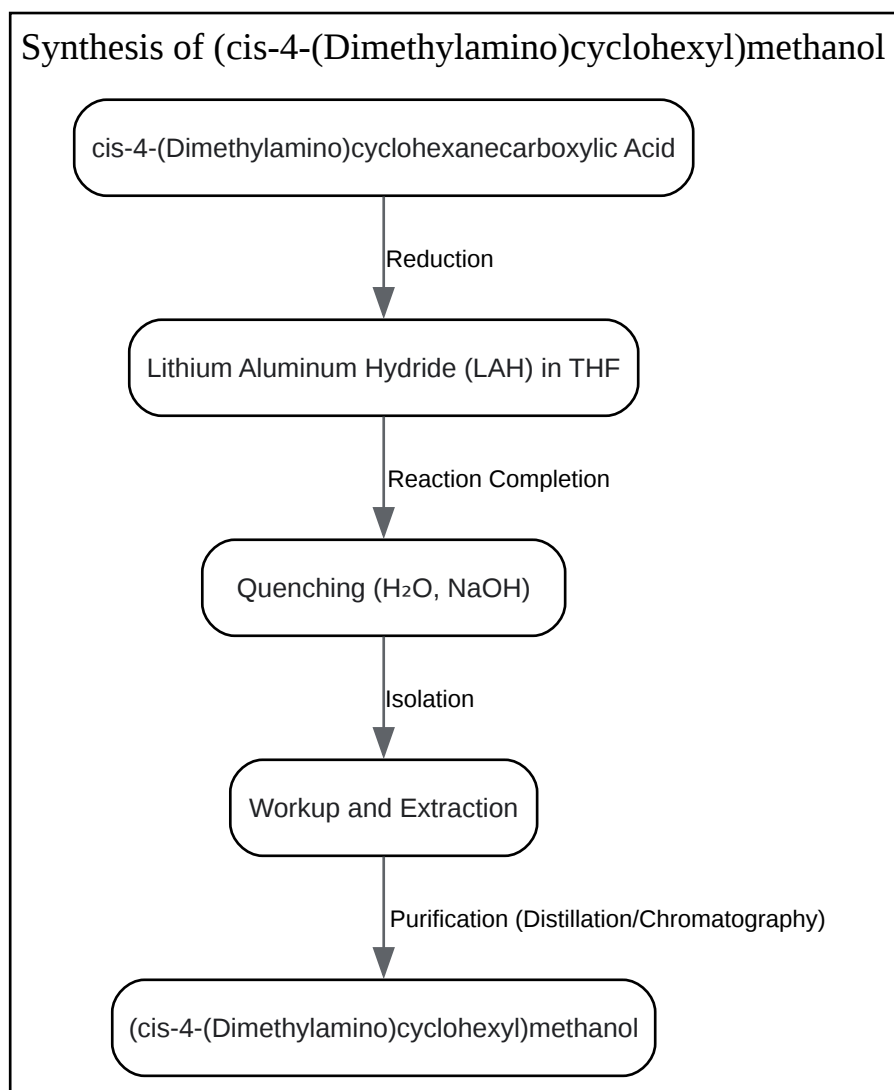
Property	Predicted Value
Molecular Formula	C ₉ H ₁₉ NO
Molecular Weight	157.26 g/mol
Appearance	Colorless to pale yellow liquid or low-melting solid
Boiling Point	Estimated > 200 °C
Solubility	Soluble in methanol, ethanol, and other polar organic solvents; sparingly soluble in water.
pKa (of the conjugate acid)	~9-10 (typical for a tertiary amine)

Synthesis and Purification

The synthesis of (cis-4-(Dimethylamino)cyclohexyl)methanol can be achieved through a variety of synthetic routes. A common and reliable method involves the reduction of a suitable carboxylic acid or its ester derivative. The following protocol describes the synthesis starting from cis-4-(dimethylamino)cyclohexanecarboxylic acid.

Synthetic Workflow

The overall synthetic strategy is a straightforward reduction of a carboxylic acid to a primary alcohol.



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Caption: Synthetic workflow for the preparation of (cis-4-(Dimethylamino)cyclohexyl)methanol.

Detailed Experimental Protocol

Materials:

- cis-4-(Dimethylamino)cyclohexanecarboxylic acid
- Lithium aluminum hydride (LAH)
- Anhydrous tetrahydrofuran (THF)

- Diethyl ether
- Saturated aqueous sodium sulfate solution
- Anhydrous magnesium sulfate
- Deionized water
- 15% aqueous sodium hydroxide solution

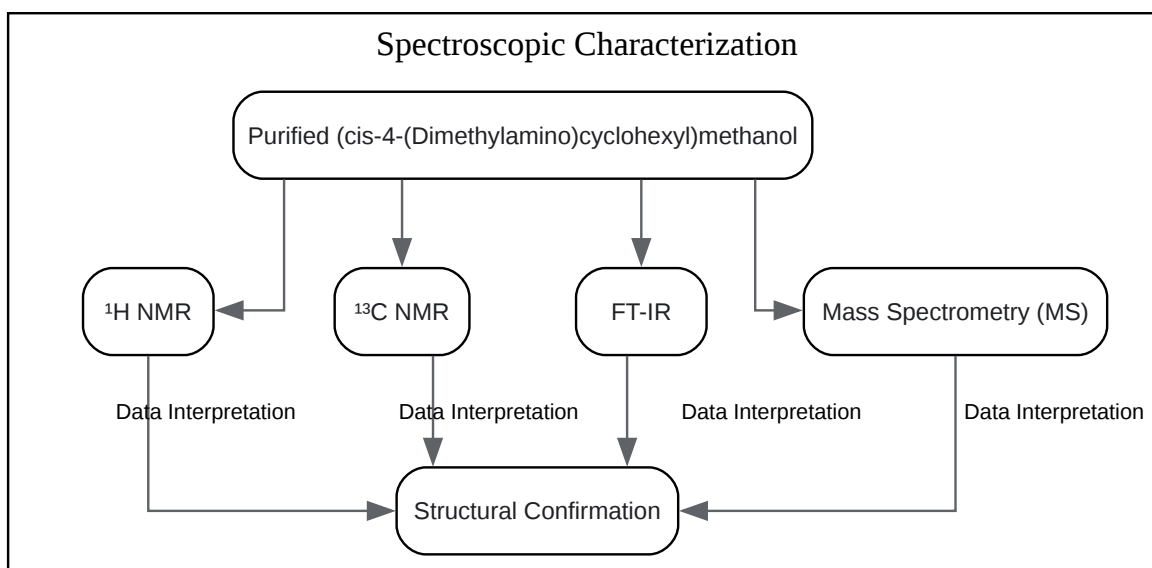
Procedure:

- **Reaction Setup:** A 500 mL three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet is charged with a suspension of lithium aluminum hydride (1.2 equivalents) in anhydrous THF (150 mL) under a nitrogen atmosphere. The suspension is cooled to 0 °C in an ice bath.
- **Addition of Starting Material:** A solution of cis-4-(dimethylamino)cyclohexanecarboxylic acid (1 equivalent) in anhydrous THF (50 mL) is added dropwise to the stirred LAH suspension over a period of 30 minutes, maintaining the temperature at 0 °C.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and then heated to reflux for 4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Quenching:** After the reaction is complete, the flask is cooled to 0 °C, and the excess LAH is quenched by the slow, sequential addition of deionized water (x mL), followed by 15% aqueous sodium hydroxide (x mL), and finally deionized water (3x mL), where x is the mass of LAH in grams.
- **Workup:** The resulting granular precipitate is filtered off and washed with diethyl ether (3 x 50 mL). The combined organic filtrates are dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- **Purification:** The crude (cis-4-(Dimethylamino)cyclohexyl)methanol can be purified by vacuum distillation or column chromatography on silica gel.

Characterization and Spectroscopic Analysis

The structure and purity of the synthesized (cis-4-(Dimethylamino)cyclohexyl)methanol must be confirmed through a combination of spectroscopic methods.

Characterization Workflow



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Caption: Workflow for the structural characterization of the target compound.

Predicted Spectroscopic Data

The following table summarizes the expected spectroscopic data for (cis-4-(Dimethylamino)cyclohexyl)methanol, based on the analysis of its functional groups and related structures[2][3].

Technique	Expected Observations
^1H NMR	* ~3.4-3.6 ppm (d, 2H): $-\text{CH}_2\text{OH}$
	* ~3.3-3.5 ppm (br s, 1H): $-\text{OH}$
	* ~2.2-2.4 ppm (s, 6H): $-\text{N}(\text{CH}_3)_2$
	* ~1.2-1.9 ppm (m, 10H): Cyclohexyl protons
^{13}C NMR	* ~65-70 ppm: $-\text{CH}_2\text{OH}$
	* ~55-60 ppm: Cyclohexyl carbon attached to $-\text{N}(\text{CH}_3)_2$
	* ~40-45 ppm: $-\text{N}(\text{CH}_3)_2$
	* ~25-35 ppm: Other cyclohexyl carbons
FT-IR (cm^{-1})	* ~3300-3400 (broad): O-H stretch (alcohol)
	* ~2920, 2850: C-H stretch (aliphatic)
	* ~1050: C-O stretch (primary alcohol)
Mass Spec. (ESI+)	* $[\text{M}+\text{H}]^+ = 158.1545$

Applications and Future Directions

While specific applications for (cis-4-(Dimethylamino)cyclohexyl)methanol are not extensively documented, its structural motifs suggest potential utility in several areas of chemical research and development.

- **Pharmaceutical Synthesis:** The presence of a tertiary amine and a primary alcohol makes it a valuable building block for the synthesis of more complex molecules with potential biological activity. Cis-substituted cyclohexylamines are known to be important intermediates in the synthesis of pharmaceuticals and agrochemicals[4]. The specific stereochemistry can be crucial for achieving desired pharmacological effects[4].
- **Ligand Development:** The nitrogen atom of the dimethylamino group can act as a coordinating atom for metal catalysts, suggesting its potential use in the development of novel ligands for catalysis.

- Materials Science: Diols and amino alcohols are often used as monomers or chain extenders in the synthesis of polymers such as polyesters and polyurethanes[5]. (cis-4-(Dimethylamino)cyclohexyl)methanol could be incorporated into polymer backbones to introduce specific properties, such as improved dyeability, thermal stability, or altered surface characteristics.

Future research could focus on the synthesis of derivatives of (cis-4-(Dimethylamino)cyclohexyl)methanol and the evaluation of their biological activities or material properties. The development of stereoselective synthetic routes to access both the cis and trans isomers would also be of significant interest to the scientific community.

Conclusion

(cis-4-(Dimethylamino)cyclohexyl)methanol is a structurally interesting molecule with potential for a range of applications. This guide has provided a comprehensive overview of its nomenclature, a detailed protocol for its synthesis, and a framework for its characterization. It is hoped that this document will serve as a valuable resource for researchers working with this and related compounds, facilitating further exploration of their chemical and physical properties.

References

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Sources

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